

3-amino-1,2,4-triazine solubility DMSO DMF acetonitrile

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Compound Focus: 3-Amino-1,2,4-triazine

CAS No.: 1120-99-6

Cat. No.: S595112

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Solubility Data

The table below summarizes the available quantitative and qualitative solubility data for **3-Amino-1,2,4-triazine**.

Solvent	Solubility	Condition / Note
DMSO	100 mg/mL (1040.69 mM)	Requires ultrasonic treatment; solution should be used fresh due to hygroscopic DMSO impacting solubility [1].
Methanol	Slightly soluble	Requires sonication [2].
DMF & Acetonitrile	Information not found	Data for these specific solvents is not available in the search results.

Experimental Protocols

Here are detailed methodologies for handling **3-Amino-1,2,4-triazine** in the laboratory, based on the search results.

Protocol 1: Preparation of Stock Solution in DMSO

This protocol is suitable for creating a concentrated stock solution for *in vitro* biological assays [1].

- **Weighing:** Accurately weigh the required mass of **3-Amino-1,2,4-triazine**.
- **Dissolution:** Transfer the compound to a clean vial. Add the appropriate volume of dry, freshly opened DMSO to achieve the desired concentration (e.g., 100 mg/mL).
- **Sonication:** Sonicate the mixture to aid dissolution. A bath or probe sonicator can be used.
- **Storage:** Aliquot the prepared stock solution and store it at -20°C for one month or -80°C for six months, protected from light. Avoid repeated freeze-thaw cycles.

Protocol 2: Synthesis of 3-Amino-1,2,4-triazine

This synthetic procedure from *Organic Syntheses* provides a high-purity product that can be used for solubility studies [3].

- **Reaction Setup:** Place 136 g (1 mole) of finely powdered aminoguanidine bicarbonate in a 500 mL two-necked round-bottomed flask fitted with a thermometer.
- **Acid Addition:** Add 48 g (40 mL, 1.05 moles) of 98-100% formic acid. The mixture will foam.
- **Heating:** Heat the mixture cautiously with gentle rotation until gas evolution ceases and a clear solution of aminoguanidine formate is obtained.
- **Reaction:** Maintain the solution at 120°C for 5 hours.
- **Isolation:** After cooling, add 500 mL of 95% ethanol. Dissolve the product by heating and filter the solution while hot.
- **Crystallization:** Evaporate the ethanol filtrate to dryness. The resulting crude product can be recrystallized from ethanol (using 200 mL for every 40 g of crude product) to obtain colorless crystals with a melting point of 152-153°C.

Frequently Asked Questions

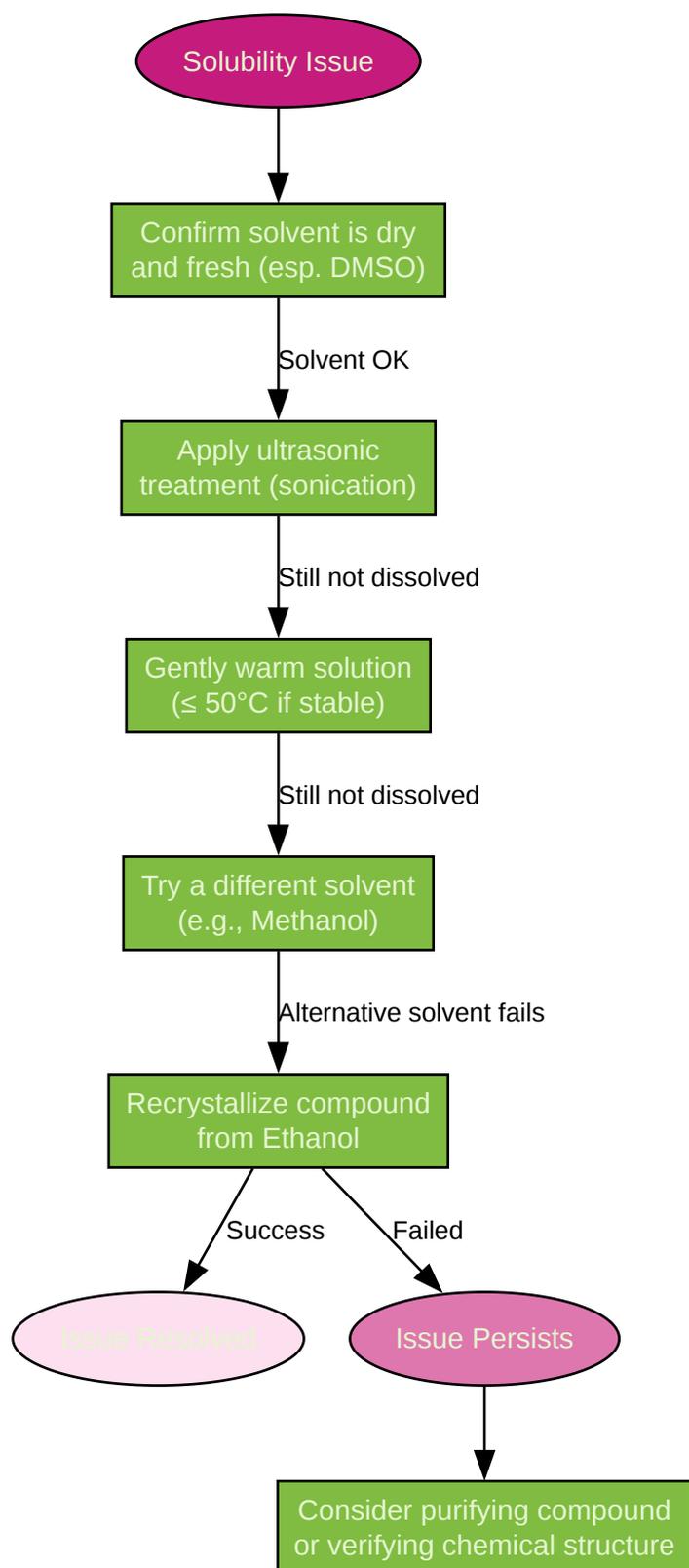
Q1: Why is my 3-Amino-1,2,4-triazine not dissolving completely in DMSO? A1: Ensure you are using dry, freshly opened DMSO, as it is hygroscopic and absorbed water can significantly reduce its dissolving power. Always use sonication to facilitate the process. If problems persist, gently warming the solution (e.g., to 40-50°C) may help, but ensure the compound is stable at that temperature [1].

Q2: How should I store solutions of 3-Amino-1,2,4-triazine to ensure stability? A2: Solid **3-Amino-1,2,4-triazine** should be stored in a sealed container in a dark, dry place at room temperature [2]. Solutions in DMSO should be aliquoted and stored at -20°C (for one month) or -80°C (for six months), protected from light. Label vials with the preparation date and concentration [1].

Q3: The compound I have is brown, but the literature describes colorless crystals. Is my product impure? A3: Commercial samples of **3-Amino-1,2,4-triazine** are often described as brown crystalline powder [2]. The pure, recrystallized compound is reported to form colorless crystals [3]. The brown color in your sample could indicate the presence of impurities, which might also affect solubility.

Troubleshooting Guide

The following diagram outlines a logical workflow to address common solubility issues in the lab.



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Key Information for Researchers

- **Purity is Critical:** The solubility data provided is for the compound with CAS Number **1120-99-6** [2]. Always verify the purity and identity of your compound, as impurities can significantly alter solubility.
- **Handling Precautions:** The solid compound should be handled in a well-ventilated area (e.g., a fume hood). While specific hazard data is limited, it is generally assigned hazard codes of Xi (Irritant) and should be handled with appropriate personal protective equipment (PPE) including gloves and safety glasses [4].

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References

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